

# In-Depth Technical Guide to the Safety and Handling of O-Tolidine Sulfate

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## Compound of Interest

Compound Name: *O-Tolidine sulfate*

Cat. No.: *B3343464*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **O-Tolidine sulfate**, a chemical that requires careful management in a laboratory setting due to its hazardous properties. The following sections detail the chemical and physical characteristics, occupational exposure limits, toxicological data, handling and storage procedures, and emergency protocols. Adherence to these guidelines is crucial for ensuring the safety of all personnel working with this compound.

## Chemical and Physical Properties

**O-Tolidine sulfate**'s physical and chemical properties are essential for understanding its behavior and potential hazards in the laboratory.

Property	Value	Reference
CAS Number	55011-44-4	[1]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> · H <sub>2</sub> SO <sub>4</sub>	N/A
Molecular Weight	274.34 g/mol (sulfone)	[1]
Appearance	White to reddish crystals or powder	[2][3]
Melting Point	>350 °C (sulfone)	[1]
Boiling Point	392°F (O-Tolidine)	[2]
Solubility	Slightly soluble in water	[4]
Vapor Pressure	1 x 10 <sup>-6</sup> mmHg (estimated for O-Tolidine)	[2]

## Occupational Exposure Limits

Regulatory bodies have established exposure limits to protect laboratory personnel from the harmful effects of O-Tolidine and its salts.

Agency	Limit	Value	Notes
OSHA	PEL-TWA	5 ppm (22 mg/m <sup>3</sup> )	For o-toluidine, skin notation[5][6]
NIOSH	REL-C	0.02 mg/m <sup>3</sup>	60-minute ceiling, potential occupational carcinogen, skin notation[2][3]
ACGIH	TLV-TWA	2 ppm (8.8 mg/m <sup>3</sup> )	For o-toluidine, skin notation, A3: Confirmed animal carcinogen with unknown relevance to humans[5][7]

## Toxicological Data

**O-Tolidine sulfate** is classified as a hazardous substance with significant toxicological concerns, including carcinogenicity.

Data Type	Value	Species	Route	Reference
LD50	670 mg/kg	Rat	Oral	[5]
LD50	520 mg/kg	Mouse	Oral	[5]
Carcinogenicity	Known to be a human carcinogen	Human	N/A	[8][9]
Carcinogenicity	Carcinogenic in both male and female rats and mice	Animal	Oral	[10]

## Experimental Protocols

Detailed protocols are necessary for the safe handling and monitoring of **O-Tolidine sulfate** in a research environment.

### Air Sampling: OSHA Method 71 (Adapted for O-Tolidine Sulfate)

This protocol outlines the procedure for collecting airborne **O-Tolidine sulfate** to assess workplace exposure levels.

- Preparation of Sampling Media:
  - Treat two 37-mm glass fiber filters (GFFs) with 0.5 mL of 0.26 N sulfuric acid each.
  - Dry the filters in an oven at 100°C for one hour.
  - Assemble the dried filters into a three-piece cassette, separated by a spacer ring.[11]

- Sample Collection:
  - Calibrate a personal sampling pump to a flow rate of 1 L/min.
  - Attach the sampling cassette to the pump and place it in the breathing zone of the worker.
  - For Time-Weighted Average (TWA) sampling, collect for up to 100 minutes to obtain a sample volume of 100 L.[\[2\]](#)
  - For Ceiling (C) or Short-Term Exposure Limit (STEL) sampling, collect for 15 minutes to obtain a sample volume of 15 L.[\[2\]](#)
- Sample Handling and Analysis:
  - Within 10 hours of collection, carefully transfer each filter to a separate glass vial containing 2 mL of deionized water.[\[2\]](#)[\[11\]](#)
  - Submit the samples to an analytical laboratory for analysis by gas chromatography with an electron capture detector (GC-ECD).[\[2\]](#)[\[11\]](#)

## Surface Wipe Sampling Protocol

This protocol is for assessing surface contamination with **O-Tolidine sulfate**.

- Materials:
  - Glass fiber filters.
  - Solvent (e.g., deionized water, isopropanol).
  - 100 cm<sup>2</sup> template.
  - Sterile, disposable gloves.
  - Sample vials.
- Procedure:
  - Don a new pair of disposable gloves for each sample to prevent cross-contamination.[\[12\]](#)

- Moisten a glass fiber filter with the chosen solvent.[\[12\]](#)
- Place the 100 cm<sup>2</sup> template on the surface to be sampled.[\[12\]](#)[\[13\]](#)
- Wipe the delineated area thoroughly. A common technique is to wipe side-to-side in overlapping strokes, then fold the wipe and wipe again at a 90-degree angle to the first pass.[\[14\]](#)
- Fold the filter with the exposed side inward and place it in a labeled sample vial.[\[12\]](#)
- Submit the sample for analysis.

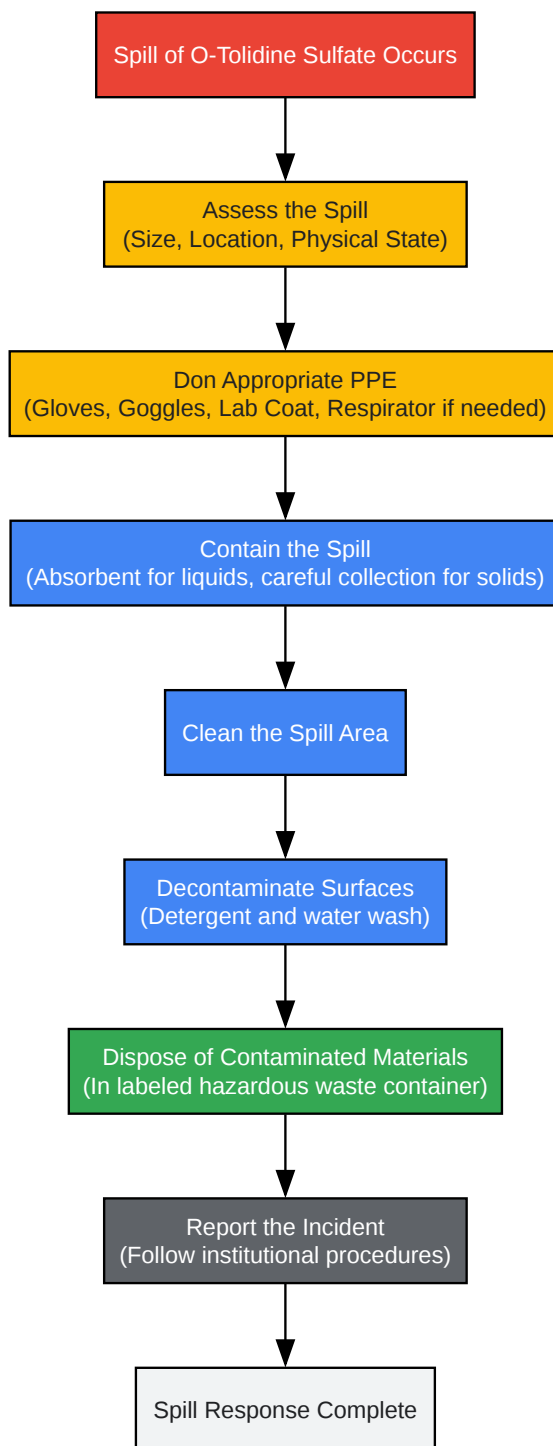
## Decontamination Procedure

Effective decontamination is critical to prevent the spread of **O-Tolidine sulfate**.

- Personal Protective Equipment (PPE):
  - Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Spill Response:
  - For liquid spills, cover the area with an absorbent material to contain the spill.[\[15\]](#)
  - For solid spills, carefully scoop or vacuum the material into a labeled waste container. Avoid dry sweeping to prevent generating airborne dust.[\[16\]](#)
- Surface Decontamination:
  - Wash the contaminated area thoroughly with a detergent solution (e.g., Luminox®) and hot water.[\[17\]](#)
  - Rinse the area with hot tap water, followed by a rinse with deionized water.[\[17\]](#)
  - Allow the area to air dry completely.
  - For equipment, after cleaning and drying, wrap it in plastic and label it as decontaminated.[\[17\]](#)

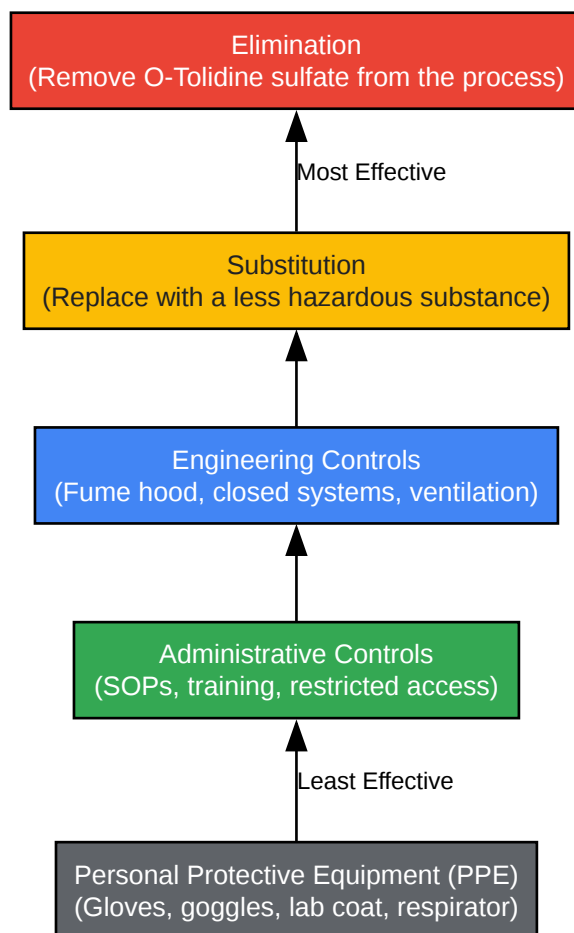
## Visualized Workflows and Pathways

The following diagrams illustrate key safety workflows and the carcinogenic mechanism of O-Tolidine.



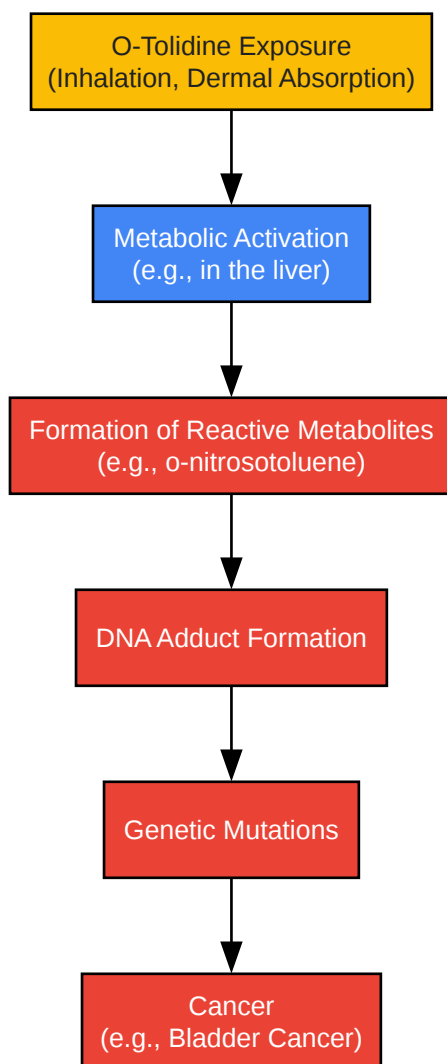
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Caption: Workflow for responding to an **O-Tolidine sulfate** spill.



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Caption: Hierarchy of controls for mitigating **O-Tolidine sulfate** exposure.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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